

# 2-Bromobenzyl bromide solubility in organic solvents

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Compound of Interest

Compound Name: 2-Bromobenzyl bromide

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# Physicochemical Properties of 2-Bromobenzyl Bromide

**2-Bromobenzyl bromide**, also known as  $\alpha$ ,2-Dibromotoluene, is a solid at room temperature. [2][3] It appears as a colorless to light yellow or white to off-white solid or powder.[2][4] Key physical properties are summarized in the table below.

Property	Value	References
CAS Number	3433-80-5	[2]
Molecular Formula	C7H6Br2	[5]
Molecular Weight	249.93 g/mol	[6]
Melting Point	29-32 °C (84.2-89.6 °F)	[2][3][5]
Boiling Point	129 °C (264.2 °F) at 19 mmHg	[2][5]
Appearance	Colorless to light yellow solid	[2]

## **Solubility Profile**

Quantitative solubility data for **2-Bromobenzyl bromide** in a wide range of organic solvents is not extensively available in public literature. However, data from chemical suppliers provides solubility in select solvents. The compound's structure, featuring a benzene ring, makes it



generally soluble in non-polar to moderately polar organic solvents and insoluble in highly polar solvents like water.

## Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility data for **2-Bromobenzyl bromide**. For solvents not listed, experimental determination is required.

Solvent	Formula	Туре	Solubility	Observatio ns	References
Dioxane	C4H8O2	Ether	1 g / 10 mL	Clear, colorless solution	[1][3][4][6][7]
Methanol	СН₃ОН	Alcohol	1 g / 10 mL	Clear, almost colorless solution	[3][6]
Water	H <sub>2</sub> O	Aqueous	Insoluble / Sparingly soluble	-	[1][4][8][9]

## **Factors Influencing Solubility**

The solubility of a solid organic compound like **2-Bromobenzyl bromide** is governed by several key factors, including the principle of "like dissolves like," temperature, and the specific intermolecular forces between the solute and the solvent.

**Caption:** Key factors governing the solubility of **2-Bromobenzyl bromide**.

## **Experimental Protocol for Solubility Determination**

The following protocol details the widely accepted Isothermal Shake-Flask Method for determining the thermodynamic solubility of a solid compound in an organic solvent.[10][11] This method is considered a gold standard for its accuracy.[11]

Safety Precaution: **2-Bromobenzyl bromide** is corrosive and causes severe skin burns and eye damage.[2][12] All handling must be performed in a well-ventilated fume hood with



appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[12]

## **Materials and Apparatus**

- 2-Bromobenzyl bromide (high purity)
- Solvent of interest (analytical grade)
- Analytical balance
- Glass vials or flasks with screw caps or stoppers
- Thermostatically controlled shaker or agitator
- Syringe filters (e.g., 0.22 μm PTFE)
- Autosampler vials
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

### **Procedure**

- Preparation: Add an excess amount of solid 2-Bromobenzyl bromide to a glass vial. The
  excess solid is crucial to ensure that a saturated solution is formed and that equilibrium is
  maintained.[10][11]
- Solvent Addition: Add a known volume of the organic solvent to the vial.
- Equilibration: Securely cap the vial and place it in a shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to ensure equilibrium is reached. The time required can vary but is often between 24 and 48 hours. It is recommended to take measurements at different time points (e.g., 24h, 48h, 72h) to confirm that the concentration is no longer changing, indicating equilibrium has been achieved.[10]
- Phase Separation: Once equilibrium is reached, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.

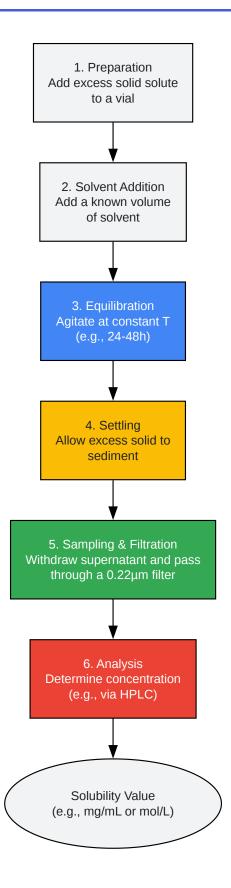


- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately pass the solution through a syringe filter into an autosampler vial. This step is critical to remove all undissolved solid particles.[10][11]
- Dilution: If necessary, accurately dilute the filtered sample with the solvent to a concentration that falls within the calibration range of the analytical method.
- Analysis: Analyze the concentration of 2-Bromobenzyl bromide in the diluted sample using a validated analytical method, such as HPLC.

## **Experimental Workflow Diagram**

The following diagram illustrates the workflow for the Isothermal Shake-Flask solubility determination method.





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Caption: Workflow for the Isothermal Shake-Flask solubility measurement.



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